

Benzylidiphenylphosphine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Benzylidiphenylphosphine**

Cat. No.: **B1330785**

[Get Quote](#)

An In-depth Technical Guide to **Benzylidiphenylphosphine**

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental properties of chemical compounds is paramount. This guide provides core technical data on **benzylidiphenylphosphine**.

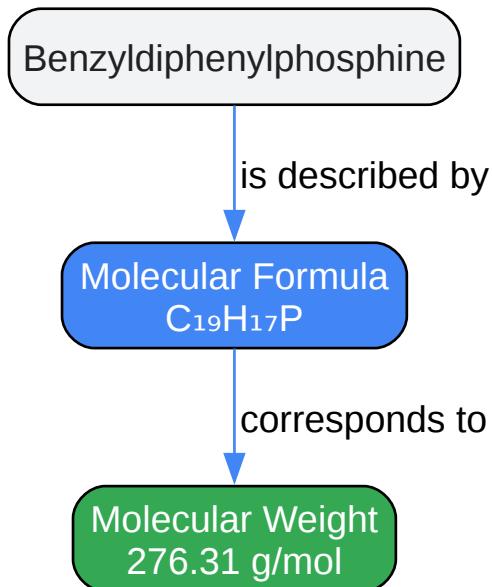
Core Properties of **Benzylidiphenylphosphine**

Benzylidiphenylphosphine is a well-characterized organophosphorus compound. Its fundamental properties are summarized below.

Property	Value	Source
Molecular Formula	C ₁₉ H ₁₇ P	[1] [2] [3]
Linear Formula	C ₆ H ₅ CH ₂ P(C ₆ H ₅) ₂	[1] [4]
Molecular Weight	276.31 g/mol	[1] [4] [5]
CAS Number	7650-91-1	[1] [3] [4]
Appearance	White powder or crystals	[4]
Melting Point	74-83 °C	[1] [4] [5]
Solubility	Slightly soluble in water	[3] [5]

Logical Relationship of Chemical Identifiers

The following diagram illustrates the relationship between the common name of the compound and its key molecular identifiers.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Benzylidiphenylphosphine = 95 7650-91-1 [sigmaaldrich.com]
- 2. Benzylidiphenylphosphine | C₁₉H₁₇P | CID 603920 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Benzylidiphenylphosphine, 99% 0.5 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.be]
- 4. Benzylidiphenylphosphine | Benzylidiphenylphosphane | C₆H₅CH₂P(C₆H₅)₂ - Ereztech [ereztech.com]
- 5. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Benzylidiphenylphosphine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1330785#benzylidiphenylphosphine-molecular-weight-and-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com